

In-depth Technical Guide: Di-n-butylldiacetoxygermane (CAS 13971-75-0)

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Compound of Interest

Compound Name: *di-n-butylldiacetoxygermane*

Cat. No.: B081700

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Disclaimer: Publicly available scientific literature and technical documentation lack in-depth information regarding the biological properties, specific experimental protocols, and signaling pathways associated with **Di-n-butylldiacetoxygermane** (CAS 13971-75-0). While the compound is known as a chemical intermediate, its application and detailed biological functions are not well-documented. This guide provides the available chemical and physical data and places the compound in the broader context of organogermanium chemistry.

Core Properties of Di-n-butylldiacetoxygermane

Di-n-butylldiacetoxygermane is an organogermanium compound characterized by a central germanium atom bonded to two n-butyl groups and two acetoxy groups.

Chemical and Physical Data

A summary of the known quantitative data for **Di-n-butylldiacetoxygermane** is presented in Table 1.

Property	Value	Reference
CAS Number	13971-75-0	N/A
Molecular Formula	C ₁₂ H ₂₄ GeO ₄	N/A
Molecular Weight	304.95 g/mol	N/A
Appearance	Colorless liquid	[1]
Boiling Point	127 °C @ 5 mmHg	N/A
Density	1.444 g/cm ³	N/A
Refractive Index	1.4452	N/A

Synthesis

General Synthetic Route

The primary method for synthesizing **Di-n-butyldiacetoxygermane** involves the reaction of a di-n-butyldihalogermane, such as di-n-butyldichlorogermane, with an acetate source. A common and direct method is the reaction with acetic anhydride, which results in the substitution of the halide ligands with acetoxy groups.

Experimental Protocol: Synthesis from Di-n-butyldichlorogermane and Acetic Anhydride

Detailed experimental protocols for the synthesis of **Di-n-butyldiacetoxygermane** are not readily available in peer-reviewed literature. The following is a generalized procedure based on common organometallic synthesis techniques.

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet is charged with di-n-butyldichlorogermane.
- **Reagent Addition:** Anhydrous solvent (e.g., toluene or dichloromethane) is added to dissolve the starting material. A stoichiometric equivalent of acetic anhydride is then added dropwise to the stirred solution at room temperature under an inert atmosphere of nitrogen.
- **Reaction Conditions:** The reaction mixture is heated to reflux and monitored for completion using an appropriate analytical technique, such as gas chromatography (GC) or thin-layer

chromatography (TLC).

- **Work-up and Purification:** Upon completion, the reaction mixture is cooled to room temperature. The solvent and any volatile byproducts are removed under reduced pressure. The crude product is then purified by vacuum distillation to yield **Di-n-butyldiacetoxygermane** as a colorless liquid.

Fig. 1: Generalized workflow for the synthesis of **Di-n-butyldiacetoxygermane**.

Biological Activity and Potential Applications

There is a significant lack of specific data on the biological activity of **Di-n-butyldiacetoxygermane**. However, the broader class of organogermanium compounds has been investigated for various therapeutic properties.

Context within Organogermanium Research

Many organogermanium compounds, such as spirogermanium and carboxyethylgermanium sesquioxide (Ge-132), have been studied for their anti-tumor and immunomodulatory effects. The proposed mechanisms of action for some of these compounds involve the stimulation of the immune system, including the activation of T-cells and macrophages, and the induction of interferon-gamma.

It is important to note that these activities are not directly attributable to **Di-n-butyldiacetoxygermane** without specific experimental evidence.

Potential as a Catalyst

One of the few mentioned applications for **Di-n-butyldiacetoxygermane** is as a low-toxicity catalyst, particularly in the production of polyesters. This suggests a potential role in facilitating esterification or transesterification reactions.

Fig. 2: Logical relationship of **Di-n-butyldiacetoxygermane** in polyester synthesis.

Future Research Directions

The current body of knowledge on **Di-n-butyldiacetoxygermane** is limited, presenting several opportunities for future research:

- **Biological Screening:** In vitro and in vivo studies are necessary to determine if **Di-n-butyldiacetoxygermane** exhibits any of the biological activities observed in other organogermanium compounds, such as anti-tumor, antiviral, or immunomodulatory effects.
- **Mechanism of Action Studies:** Should any biological activity be identified, subsequent research should focus on elucidating the underlying mechanism of action and any associated signaling pathways.
- **Toxicological Evaluation:** Comprehensive toxicological studies are required to establish a detailed safety profile for this compound.
- **Catalytic Applications:** Further investigation into its catalytic properties could uncover novel applications in organic synthesis and polymer chemistry.

In conclusion, while **Di-n-butyldiacetoxygermane** is a known chemical entity with defined physical properties and a general synthetic pathway, its biological role and potential applications in drug development remain largely unexplored. The information available on related organogermanium compounds provides a starting point for future investigations into the properties of this specific molecule.

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References

- 1. researchgate.net [researchgate.net]
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